

Quantitative Analysis of Antiblaze 100 in Polymer Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: *Antiblaze 100*

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This document provides detailed application notes and protocols for the quantitative analysis of **Antiblaze 100**, a commercial flame retardant identified as Tris(1-chloro-2-propyl) phosphate (TCPP), in various polymer matrices. The methodologies outlined are essential for quality control, regulatory compliance, and research and development in industries utilizing these materials.

Introduction

Antiblaze 100, chemically known as Tris(1-chloro-2-propyl) phosphate (TCPP), is a widely used additive flame retardant in a variety of polymers, most notably in flexible and rigid polyurethane foams, as well as in resins and coatings.^[1] Its primary function is to inhibit or delay the combustion of the polymer. The quantitative determination of **Antiblaze 100** in polymer matrices is crucial for ensuring product safety, meeting flammability standards, and understanding its environmental and health impacts. Commercial TCPP is a mixture of four isomers, with tris(1-chloro-2-propyl) phosphate being the most abundant.^{[2][3]}

This document details validated methods for the extraction and quantification of **Antiblaze 100** in polymers, including solvent extraction, pyrolysis-gas chromatography-mass spectrometry (Py-GC/MS), high-performance liquid chromatography (HPLC), and thermal analysis techniques (Thermogravimetric Analysis and Differential Scanning Calorimetry).

Quantitative Data Summary

The following tables summarize key quantitative data related to the analysis of **Antiblaze 100** (TCPP) in polymer matrices, compiled from various studies.

Table 1: Concentration of **Antiblaze 100** (TCPP) in Commercial Products

Polymer Matrix	Product Type	Concentration Range (% w/w)	Reference
Polyurethane Foam	Baby Products	0.58 - 3.92	[4]
Polyurethane Foam	Furniture Cushion	Not specified, but detected	[5]
Spray Polyurethane Foam	DIY Insulation	0.9 - 30	[6]
Isocyanate-Based Polyimide Foams	Insulation	Varied dosages studied	[7]

Table 2: Performance Data for Analytical Methods

Analytical Method	Matrix	Analyte	Recovery (%)	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Reference
GC-FPD	Rat Plasma	TCPP-1 Isomer	>85	~1 ng/mL	~5 ng/mL	[2][8]
Py-GC/MS	Polyurethane Foam	TDCPP*	>99 (extraction efficiency)	Not specified	Not specified	[5]
SPE-GC/MS	Lake Water	TCPP	85-99	1-3 ng/L	Not specified	[9]

Note: Data for Tris(1,3-dichloro-2-propyl) phosphate (TDCPP), a structurally similar flame retardant, is included to provide an indication of the performance of the Py-GC/MS method.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Sample Preparation: Solvent Extraction

Solvent extraction is a common and effective method for isolating **Antiblaze 100** from the polymer matrix prior to chromatographic analysis.

Protocol 1: Ultrasonic-Assisted Solvent Extraction

This method is suitable for a variety of polymer types, including foams and rigid plastics.

- Apparatus:
 - Ultrasonic bath
 - Glass vials with screw caps
 - Centrifuge
 - Syringe filters (0.45 µm)
- Reagents:
 - Dichloromethane (DCM)[[6](#)]
 - Toluene
- Procedure:
 - Cut the polymer sample into small pieces (e.g., 1 cm³ for foams) or grind into a powder (for rigid polymers).
 - Weigh approximately 50-100 mg of the prepared sample into a glass vial.[[6](#)]
 - Add 5 mL of dichloromethane (DCM).[[6](#)]
 - Place the vial in an ultrasonic bath and sonicate for 30 minutes.[[6](#)]

- Repeat the extraction with fresh solvent twice.[\[6\]](#)
- Combine the solvent extracts.
- Centrifuge the combined extract to pellet any suspended polymer particles.
- Filter the supernatant through a 0.45 μm syringe filter into a clean vial for analysis.

Protocol 2: Soxhlet Extraction

This is a more exhaustive extraction method suitable for ensuring complete removal of the analyte.

- Apparatus:
 - Soxhlet extraction apparatus
 - Cellulose extraction thimble
 - Heating mantle
- Reagents:
 - Dichloromethane (DCM) or a mixture of acetone and n-hexane.[\[10\]](#)
- Procedure:
 - Place a known weight of the prepared polymer sample into a cellulose extraction thimble.
 - Place the thimble into the Soxhlet extractor.
 - Add the extraction solvent to the round-bottom flask.
 - Assemble the apparatus and heat the solvent to a gentle boil.
 - Allow the extraction to proceed for 6-24 hours.[\[10\]](#)
 - After extraction, allow the apparatus to cool and concentrate the extract using a rotary evaporator.

- The concentrated extract is then ready for cleanup or direct analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and quantification of volatile and semi-volatile compounds like TCPP.

Protocol 3: Quantitative Analysis of **Antiblaze 100** by GC-MS

- Instrumentation:
 - Gas chromatograph with a mass selective detector (GC-MS)
 - Capillary column (e.g., DB-5ms or equivalent, 30 m x 0.25 mm x 0.25 μ m)
- Reagents and Standards:
 - Certified standard of Tris(1-chloro-2-propyl) phosphate (TCPP)
 - Internal standard (e.g., Triphenyl phosphate - TPP)[\[2\]](#)
 - High-purity helium as carrier gas
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Injection Volume: 1 μ L
 - Carrier Gas Flow: Helium at 1 mL/min
 - Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 1 min
 - Ramp 1: 10 °C/min to 280 °C
 - Hold at 280 °C for 5 min

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor for TCPP: m/z 277, 201^[4]
- Ion to Monitor for TPP (IS): m/z 326
- Calibration:
 - Prepare a stock solution of TCPP and the internal standard in a suitable solvent (e.g., toluene).
 - Create a series of calibration standards by serial dilution of the stock solution, each containing a constant concentration of the internal standard.
 - Analyze the calibration standards by GC-MS.
 - Construct a calibration curve by plotting the ratio of the peak area of TCPP to the peak area of the internal standard against the concentration of TCPP.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS)

Py-GC/MS is a powerful technique for the direct analysis of additives in polymers without the need for solvent extraction.

Protocol 4: Quantitative Analysis of **Antiblaze 100** by Py-GC/MS

- Instrumentation:
 - Pyrolyzer coupled to a GC-MS system
 - Sample cups for the pyrolyzer

- Procedure:
 - Accurately weigh a small amount of the polymer sample (e.g., 100 µg) into a pyrolysis sample cup.[5]
 - Perform an initial Evolved Gas Analysis (EGA) to determine the thermal desorption profile of the additives. A typical EGA program would be to ramp the temperature from 100 °C to 800 °C at a rate of 100 °C/min.[5]
 - Based on the EGA profile, determine the optimal temperature for thermal desorption of TCP, which is typically in the range of 250-360 °C.[5]
 - For quantitative analysis, perform a thermal desorption at the optimized temperature (e.g., 300 °C for 5 minutes) followed by GC-MS analysis of the desorbed compounds.[5]
 - The GC-MS conditions can be similar to those described in Protocol 3.
 - Quantification is achieved by creating a calibration curve using standards of known TCP concentration loaded into the pyrolysis cups.[5]

High-Performance Liquid Chromatography (HPLC)

HPLC can be used as an alternative to GC-MS, particularly for less volatile or thermally labile flame retardants.

Protocol 5: Quantitative Analysis of **Antiblaze 100** by HPLC

- Instrumentation:
 - HPLC system with a UV or Mass Spectrometric (MS) detector
 - Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile Phase:
 - A: Water
 - B: Acetonitrile

- Gradient elution: A typical gradient could be starting with 50% B, increasing to 100% B over 15 minutes.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detector:
 - UV detector at a wavelength of 210 nm.
 - Alternatively, an MS detector in electrospray ionization (ESI) positive mode can be used for higher selectivity and sensitivity.
- Calibration:
 - Prepare calibration standards of TCPF in the mobile phase.
 - Inject the standards and construct a calibration curve based on peak area versus concentration.

Thermal Analysis

Thermal analysis techniques provide information on the thermal stability and decomposition of polymers containing **Antiblaze 100**.

Protocol 6: Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature.

- Instrumentation:
 - Thermogravimetric Analyzer (TGA)
- Procedure:
 - Place a small, known weight of the polymer sample (5-10 mg) into the TGA pan.

- Heat the sample from room temperature to approximately 800 °C at a constant heating rate (e.g., 10 °C/min or 20 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the mass loss as a function of temperature. The decomposition profile can indicate the presence and approximate amount of additives like **Antiblaze 100**.

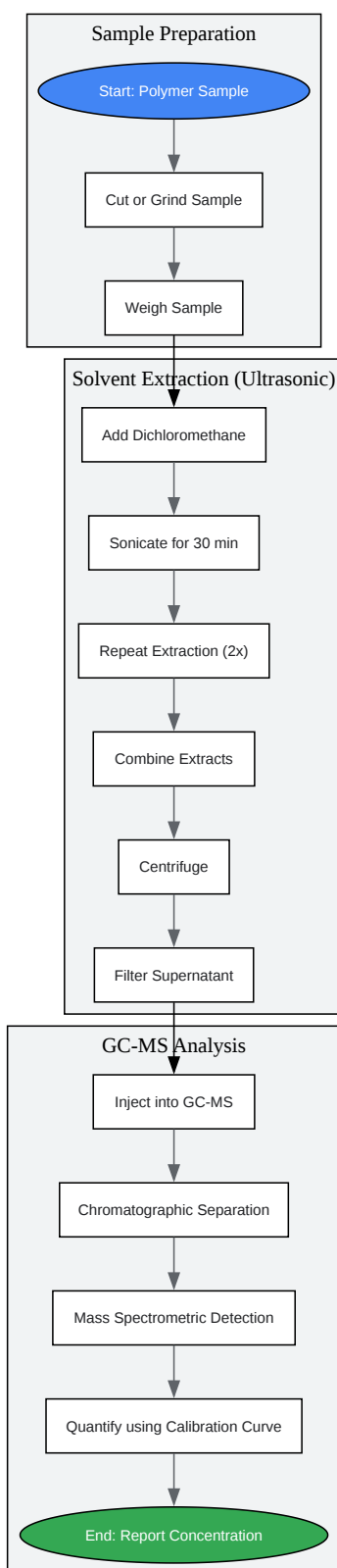
Protocol 7: Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as a function of temperature.

- Instrumentation:
 - Differential Scanning Calorimeter (DSC)
- Procedure:
 - Place a small, known weight of the polymer sample (5-10 mg) into a DSC pan and seal it.
 - Heat the sample at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere.
 - Record the heat flow. The DSC thermogram can reveal changes in the glass transition temperature (T_g) and melting temperature (T_m) of the polymer due to the presence of **Antiblaze 100**, which acts as a plasticizer.

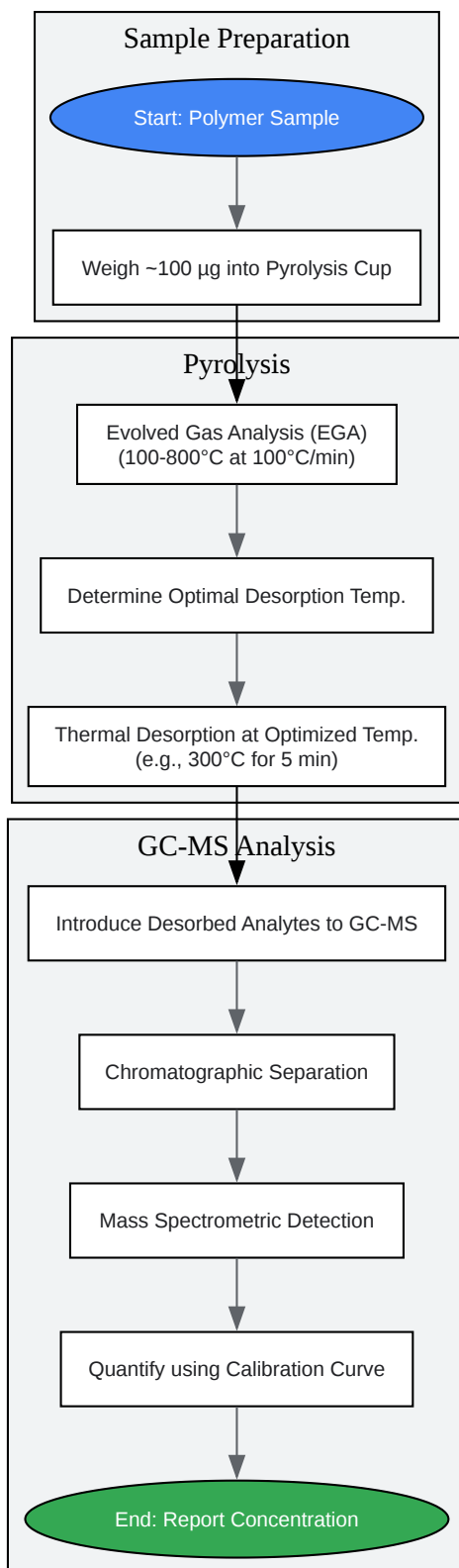
Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the key experimental protocols.



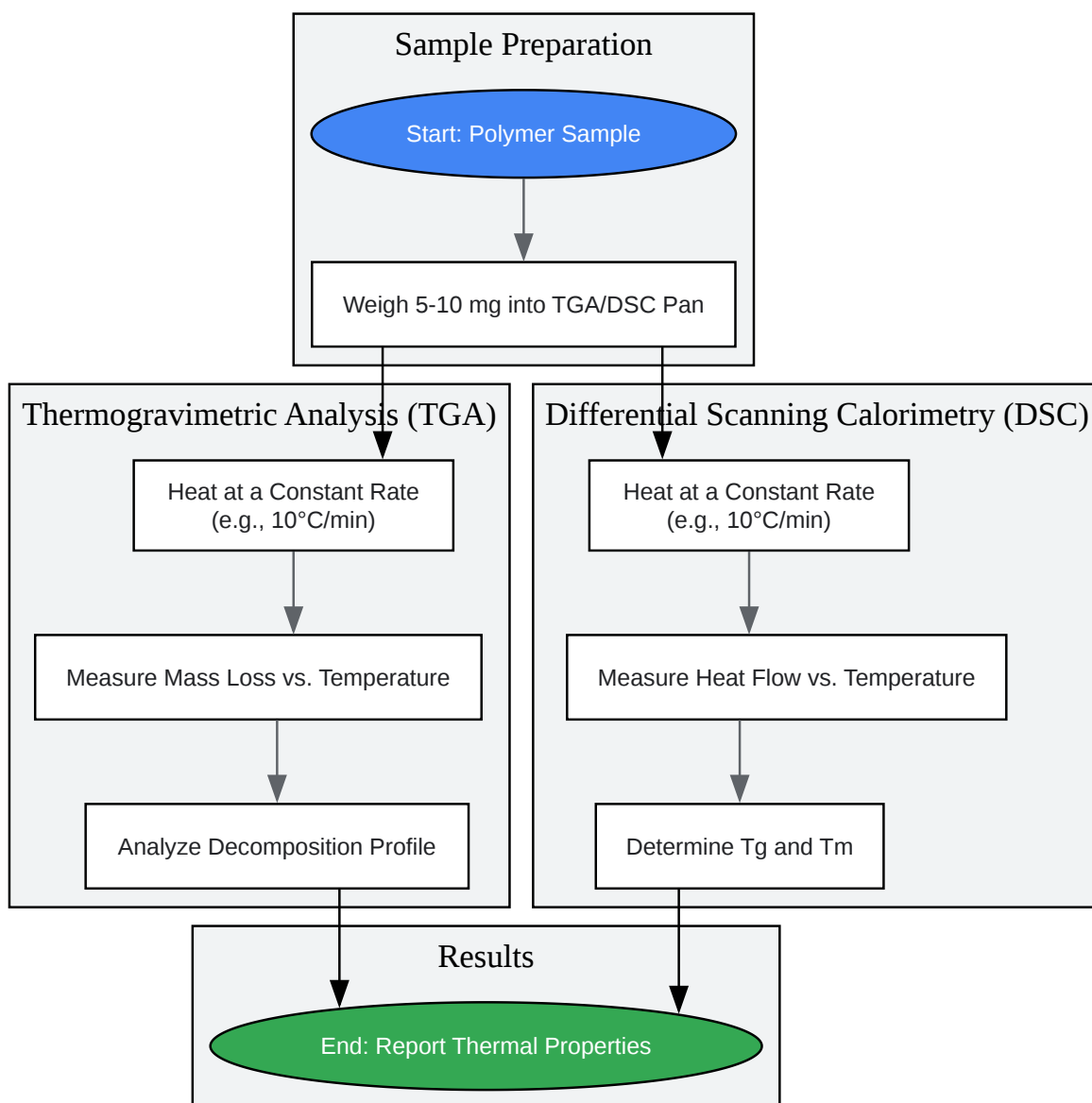
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Caption: Workflow for Quantitative Analysis of **Antiblaze 100** using Solvent Extraction and GC-MS.



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Caption: Workflow for Quantitative Analysis of **Antiblaze 100** using Pyrolysis-GC-MS.



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Caption: Workflow for Thermal Analysis of Polymers Containing **Antiblaze 100**.

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